

# AAL-149: A Technical Guide to a Novel TRPM7 Inhibitor

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AAL-149

Cat. No.: B11750962

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**AAL-149** is a non-phosphorylatable analog of the immunomodulatory drug FTY720. It has emerged as a potent and selective inhibitor of the Transient Receptor Potential Melastatin 7 (TRPM7) channel.<sup>[1][2][3]</sup> This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **AAL-149**. Detailed experimental protocols for assessing its inhibitory effects and a thorough examination of its impact on cellular signaling pathways are presented to facilitate further research and drug development efforts in areas such as inflammation and neurodegeneration.

## Chemical Structure and Properties

**AAL-149** is a synthetic organic molecule with a well-defined chemical structure. Its key identifiers and physicochemical properties are summarized below.

Chemical Structure:

The image you are requesting does not exist or is no longer available.

imgur.com

Figure 1: 2D Chemical Structure of **AAL-149**

#### Chemical and Physical Properties

Property	Value	Source
IUPAC Name	(2R)-2-amino-2-methyl-4-(4-(octyloxy)phenyl)butan-1-ol	PubChem
CAS Number	177258-60-5	[1][2]
Molecular Formula	C18H31NO2	[2]
Molecular Weight	293.44 g/mol	[1]
SMILES	CCCCCOCc1ccc(CC--INVALID-LINK--(N)CO)cc1	PubChem
IC50 (TRPM7)	1.081 $\mu$ M	[1][2][3]
Solubility	Soluble in DMSO	[4]
Melting Point	Data not available	
Boiling Point	Data not available	

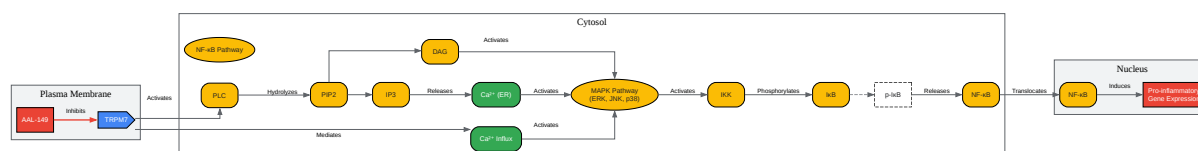
## Biological Activity: TRPM7 Inhibition and Anti-inflammatory Effects

**AAL-149** is a potent inhibitor of the TRPM7 channel, a unique protein that functions as both an ion channel and a serine/threonine kinase.[5][6] TRPM7 is implicated in a variety of physiological and pathological processes, including cellular magnesium homeostasis, cell adhesion, migration, and proliferation.

The primary mechanism of action of **AAL-149** is the blockade of the TRPM7 ion channel, thereby modulating downstream signaling pathways. A key biological consequence of TRPM7 inhibition by **AAL-149** is its anti-inflammatory effect. It has been shown to suppress the release of pro-inflammatory cytokines in response to inflammatory stimuli such as lipopolysaccharide (LPS).[7][8] Unlike its parent compound FTY720, **AAL-149** is non-phosphorylatable and does not target sphingosine-1-phosphate (S1P) receptors, thus avoiding the S1P-mediated side effects.[1]

## Signaling Pathways

The inhibition of TRPM7 by **AAL-149** has significant downstream consequences on intracellular signaling cascades. The following diagram illustrates the pivotal role of TRPM7 in cellular signaling and the impact of its inhibition by **AAL-149**.



[Click to download full resolution via product page](#)

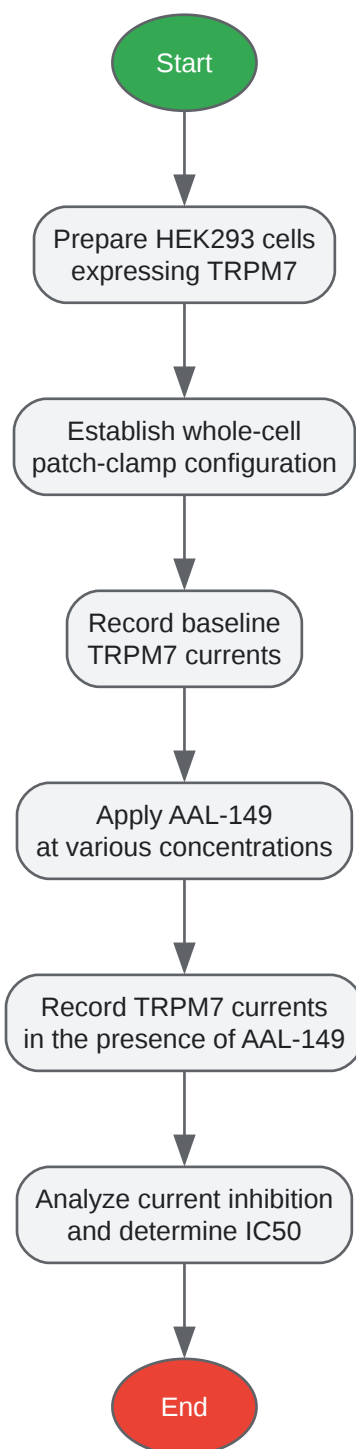
**Figure 2: AAL-149 Inhibition of TRPM7 and Downstream Signaling**

## Experimental Protocols

The following protocols provide detailed methodologies for assessing the biological activity of **AAL-149**.

# Whole-Cell Patch-Clamp Electrophysiology for TRPM7 Inhibition

This protocol is designed to measure the effect of **AAL-149** on TRPM7 channel activity.



[Click to download full resolution via product page](#)

**Figure 3:** Experimental Workflow for Patch-Clamp Assay**Materials:**

- HEK293 cells stably expressing TRPM7
- **AAL-149** stock solution (in DMSO)
- External solution (in mM): 140 NaCl, 5 KCl, 2 CaCl<sub>2</sub>, 1 MgCl<sub>2</sub>, 10 HEPES, 10 glucose (pH 7.4)
- Internal solution (in mM): 140 Cs-glutamate, 8 NaCl, 10 HEPES, 10 BAPTA (pH 7.2)
- Patch-clamp rig with amplifier and data acquisition system

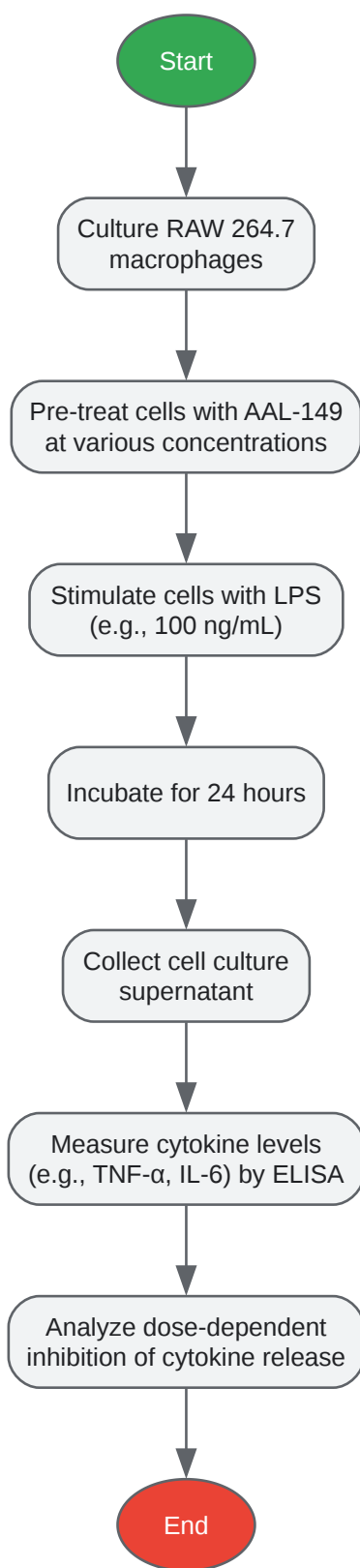
**Procedure:**

- Cell Preparation: Plate HEK293-TRPM7 cells on glass coverslips 24-48 hours before the experiment.
- Patch-Clamp Recording:
  - Transfer a coverslip to the recording chamber and perfuse with the external solution.
  - Establish a whole-cell patch-clamp configuration on a single cell.
  - Hold the cell at a holding potential of -60 mV.
  - Apply voltage ramps (e.g., -100 to +100 mV over 200 ms) to elicit TRPM7 currents.
- Data Acquisition:
  - Record baseline TRPM7 currents for a stable period.
  - Perfuse the chamber with external solution containing various concentrations of **AAL-149**.
  - Record currents at each concentration until a steady-state effect is observed.
- Data Analysis:

- Measure the peak outward current at a specific voltage (e.g., +80 mV).
- Normalize the current in the presence of **AAL-149** to the baseline current.
- Plot the concentration-response curve and fit with a Hill equation to determine the IC50 value.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## LPS-Induced Cytokine Release Assay in Macrophages

This protocol is used to evaluate the anti-inflammatory effects of **AAL-149**.[\[13\]](#)



[Click to download full resolution via product page](#)

**Figure 4:** Workflow for LPS-Induced Cytokine Release Assay

#### Materials:

- RAW 264.7 murine macrophage cell line
- **AAL-149** stock solution (in DMSO)
- Lipopolysaccharide (LPS) from E. coli
- DMEM supplemented with 10% FBS and 1% penicillin-streptomycin
- ELISA kits for TNF- $\alpha$  and IL-6

#### Procedure:

- Cell Culture: Seed RAW 264.7 cells in a 96-well plate at a density of  $1 \times 10^5$  cells/well and allow them to adhere overnight.
- Treatment:
  - Pre-treat the cells with various concentrations of **AAL-149** (or vehicle control) for 1 hour.
  - Stimulate the cells with LPS (100 ng/mL) for 24 hours.
- Cytokine Measurement:
  - Collect the cell culture supernatant.
  - Measure the concentrations of TNF- $\alpha$  and IL-6 in the supernatant using specific ELISA kits according to the manufacturer's instructions.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- Data Analysis:
  - Calculate the percentage of inhibition of cytokine release for each concentration of **AAL-149** compared to the LPS-only control.
  - Determine the IC<sub>50</sub> for the inhibition of each cytokine.

## Conclusion



**AAL-149** represents a valuable pharmacological tool for studying the physiological and pathological roles of the TRPM7 channel. Its potent and selective inhibitory activity, coupled with its anti-inflammatory properties, makes it a promising lead compound for the development of novel therapeutics for a range of inflammatory and neurological disorders. The detailed information and protocols provided in this guide are intended to support and accelerate further research into this compelling molecule.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AAL-149|CAS 177258-60-5|DC Chemicals [dcchemicals.com]
- 3. AAL-149|177258-60-5|COA [dcchemicals.com]
- 4. britannica.com [britannica.com]
- 5. TRPM7, Magnesium, and Signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The Channel-Kinase TRPM7 as Novel Regulator of Immune System Homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Mechanism of Antimicrobial Peptides: Antimicrobial, Anti-Inflammatory and Antibiofilm Activities - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Exploring the anti-inflammatory activities, mechanism of action and prospective drug delivery systems of tocotrienol to target neurodegenerative diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pubcompare.ai [pubcompare.ai]
- 10. Making sure you're not a bot! [nanion.de]
- 11. researchgate.net [researchgate.net]
- 12. Whole Cell Patch Clamp Protocol [protocols.io]
- 13. Immune Cell Stimulation via LPS | Thermo Fisher Scientific - UZ [thermofisher.com]
- 14. Macrophage Inflammatory Assay - PMC [pmc.ncbi.nlm.nih.gov]

- 15. LPS-induced Cytokine Release Model Development Service - Creative Biolabs [creative-biolabs.com]
- 16. Lipopolysaccharide (LPS)-induced Macrophage Activation and Signal Transduction in the Absence of Src-Family Kinases Hck, Fgr, and Lyn - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [AAL-149: A Technical Guide to a Novel TRPM7 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11750962#aal-149-chemical-structure-and-properties]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)